

Kynuramine Dihydrobromide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Kynuramine dihydrobromide*

Cat. No.: *B12329312*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a formal safety data sheet (SDS). Always refer to the official SDS from the supplier before handling this chemical.

Introduction

Kynuramine dihydrobromide is an endogenously occurring amine that serves as a fluorescent substrate for plasma amine oxidase. It is a valuable tool in biochemical assays and pharmacological research. This guide provides a comprehensive overview of the safety and handling of **Kynuramine dihydrobromide**, compiled from available safety data sheets and research literature.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of a substance is crucial for its safe handling and storage. The following table summarizes the key properties of **Kynuramine dihydrobromide**.

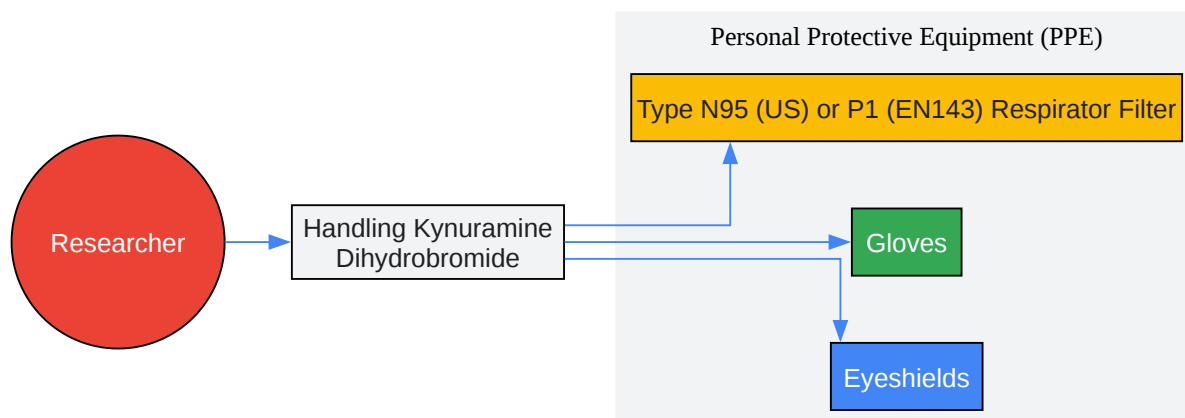
Property	Value	Source
CAS Number	304-47-2	
Molecular Formula	C ₉ H ₁₂ N ₂ O · 2HBr	
Molecular Weight	326.03 g/mol	
Appearance	Crystalline solid	
Purity	≥97% (TLC)	
Solubility	Water: 50 mg/mL, clear to slightly hazy	
Storage Temperature	-20°C	
Boiling Point	367.3°C at 760 mmHg	
Flash Point	175.9°C	
SMILES String	Br.NCCCC(=O)c1ccccc1N	
InChI Key	YUPVVZSYBUIDQR-UHFFFAOYSA-N	

Hazard Identification and Safety Precautions

While a comprehensive GHS classification is not readily available in the search results, the provided information suggests that **Kynuramine dihydrobromide** should be handled with care in a laboratory setting. The following is a summary of recommended safety precautions based on supplier information.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment should be worn at all times when handling **Kynuramine dihydrobromide** to minimize exposure.



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Caption: Recommended Personal Protective Equipment for handling **Kynuramine dihydrobromide**.

General Handling and Storage

- Handling: Use in a well-ventilated area. Avoid breathing dust. Avoid contact with skin and eyes. Wash hands thoroughly after handling.
- Storage: Store at -20°C in a tightly sealed container. Keep in a dry, well-ventilated place.

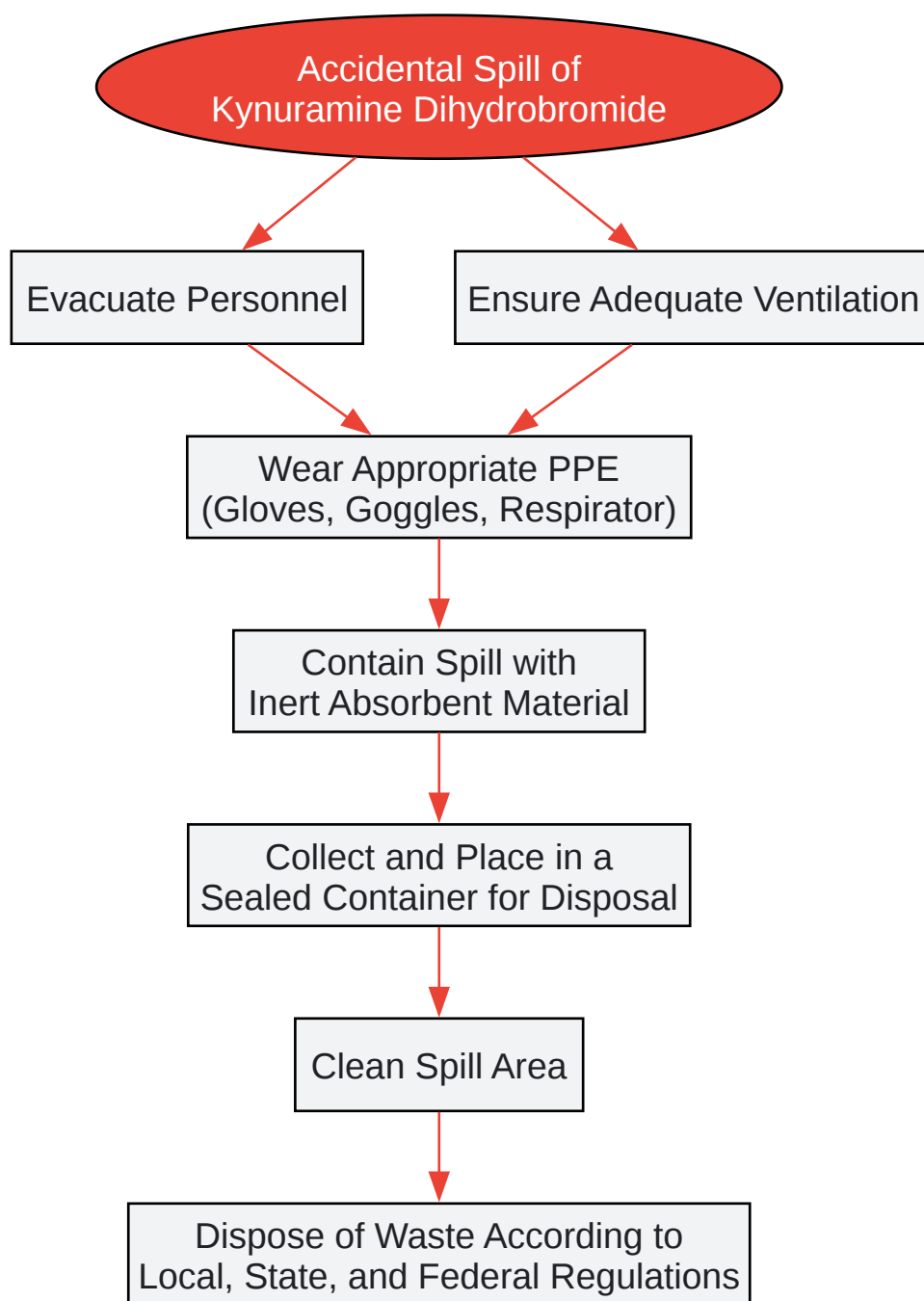
First Aid Measures

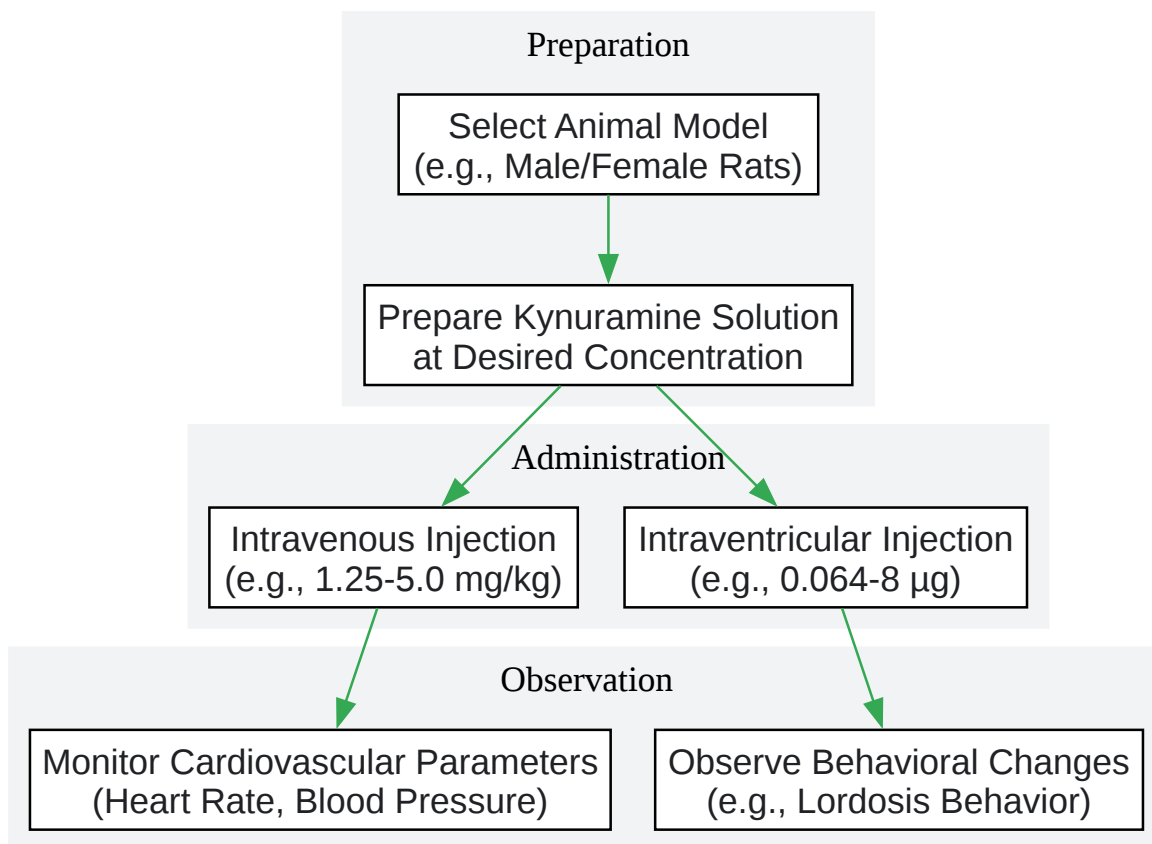
In the event of exposure, follow these first aid measures. A more detailed safety data sheet was not available in the search results, so these are general recommendations.

Exposure Route	First Aid Measures
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Accidental Release Measures

In case of a spill, follow these procedures to minimize exposure and environmental contamination.





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